

An In-depth Technical Guide to the Synthesis of 2-Methyl-N-tosylbenzamide

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Compound of Interest

Compound Name: 2-Methyl-N-tosylbenzamide

CAS No.: 146448-53-5

Cat. No.: B129854

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This guide provides a comprehensive protocol for the synthesis of **2-Methyl-N-tosylbenzamide**, a molecule of interest for researchers and professionals in the field of drug development and organic chemistry. The synthesis is a two-step process involving the formation of an acyl chloride followed by a nucleophilic substitution with p-toluenesulfonamide.

Reaction Scheme

The overall synthesis of **2-Methyl-N-tosylbenzamide** from 2-methylbenzoic acid proceeds as follows:

Step 1: Formation of 2-Methylbenzoyl Chloride

2-Methylbenzoic acid is converted to its corresponding acyl chloride, 2-methylbenzoyl chloride, using a chlorinating agent such as oxalyl chloride or thionyl chloride. This is a standard procedure for activating the carboxylic acid for subsequent amidation.

Step 2: Formation of 2-Methyl-N-tosylbenzamide

The freshly prepared 2-methylbenzoyl chloride is then reacted with p-toluenesulfonamide in the presence of a suitable base to yield the final product, **2-Methyl-N-tosylbenzamide**.

Experimental Protocol

This protocol is adapted from a general procedure for the synthesis of N-tosylbenzamides[1]. All reactions should be carried out under an inert atmosphere (e.g., nitrogen or argon) using anhydrous solvents.

Materials and Reagents:

- 2-Methylbenzoic acid
- Oxalyl chloride (or thionyl chloride)
- p-Toluenesulfonamide
- Anhydrous Dichloromethane (DCM)
- Anhydrous Toluene
- Triethylamine (Et₃N) or Pyridine
- 4-Dimethylaminopyridine (DMAP) (catalyst)
- Anhydrous ethyl acetate (EtOAc)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄)
- Silica gel for column chromatography

Step 1: Synthesis of 2-Methylbenzoyl Chloride

- In a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 2-methylbenzoic acid (1.0 eq.) in anhydrous dichloromethane (DCM).

- Add a catalytic amount of N,N-dimethylformamide (DMF) (e.g., 1-2 drops).
- Slowly add oxalyl chloride (1.2-1.5 eq.) dropwise to the stirring solution at 0 °C (ice bath).
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 1-2 hours, or until the evolution of gas ceases. The reaction progress can be monitored by the disappearance of the starting material using thin-layer chromatography (TLC).
- Once the reaction is complete, remove the solvent and excess oxalyl chloride under reduced pressure. The resulting crude 2-methylbenzoyl chloride is typically used in the next step without further purification.

Step 2: Synthesis of **2-Methyl-N-tosylbenzamide**

- In a separate flame-dried round-bottom flask, dissolve p-toluenesulfonamide (1.0 eq.) and a catalytic amount of DMAP in anhydrous DCM.
- Cool the solution to 0 °C and add triethylamine (1.5-2.0 eq.) or pyridine.
- Dissolve the crude 2-methylbenzoyl chloride from Step 1 in anhydrous DCM and add it dropwise to the stirring solution of p-toluenesulfonamide at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by TLC.
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with 1 M HCl, saturated aqueous NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous Na₂SO₄ or MgSO₄, filter, and concentrate under reduced pressure to obtain the crude product.

Purification:

The crude **2-Methyl-N-tosylbenzamide** can be purified by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure product.

Data Presentation

The following table summarizes the key quantitative data for the synthesis of **2-Methyl-N-tosylbenzamide**. The values are based on typical yields and reaction conditions for similar transformations and should be considered as a general guideline.

Parameter	Step 1: Acyl Chloride Formation	Step 2: Amidation
Reactants	2-Methylbenzoic acid, Oxalyl chloride	2-Methylbenzoyl chloride, p-Toluenesulfonamide
Solvent	Dichloromethane (DCM)	Dichloromethane (DCM)
Base	N/A	Triethylamine or Pyridine
Catalyst	DMF	DMAP
Temperature	0 °C to Room Temperature	0 °C to Room Temperature
Reaction Time	1 - 2 hours	12 - 24 hours
Yield	>95% (crude)	80 - 95% (after purification)

Visualization of the Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **2-Methyl-N-tosylbenzamide**.



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Caption: Workflow for the synthesis of **2-Methyl-N-tosylbenzamide**.

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References

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
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